

An In-depth Technical Guide on the Physical Properties of Pentafluoroiodoethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentafluoroiodoethane

Cat. No.: B1347087

[Get Quote](#)

This guide provides a comprehensive overview of the key physical properties of **Pentafluoroiodoethane** (C₂F₅I), specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Quantitative Data Summary

The physical properties of **Pentafluoroiodoethane** are summarized in the table below, providing a clear and concise reference.

Physical Property	Value	Conditions
Boiling Point	12-13 °C	at standard atmospheric pressure
Density	2.085 g/mL	at 25 °C
2080 kg/m ³	Not specified, likely standard conditions	

Experimental Protocols

While specific experimental documentation for the determination of **Pentafluoroiodoethane's** physical properties is not detailed in the provided literature, standard methodologies for determining the boiling point and density of haloalkanes are well-established.

Boiling Point Determination:

A common and effective method for determining the boiling point of a small quantity of a liquid is the Thiele Tube Method.^[1]

- **Sample Preparation:** A small amount of **Pentafluoroiodoethane** (less than 0.5 mL) is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the sample.
- **Apparatus Setup:** The small test tube is attached to a thermometer, ensuring the sample is aligned with the thermometer's bulb. This assembly is then placed into a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and be released as a slow stream of bubbles.
- **Observation:** Heating continues until a steady and rapid stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- **Measurement:** The liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.^[1] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Density Determination:

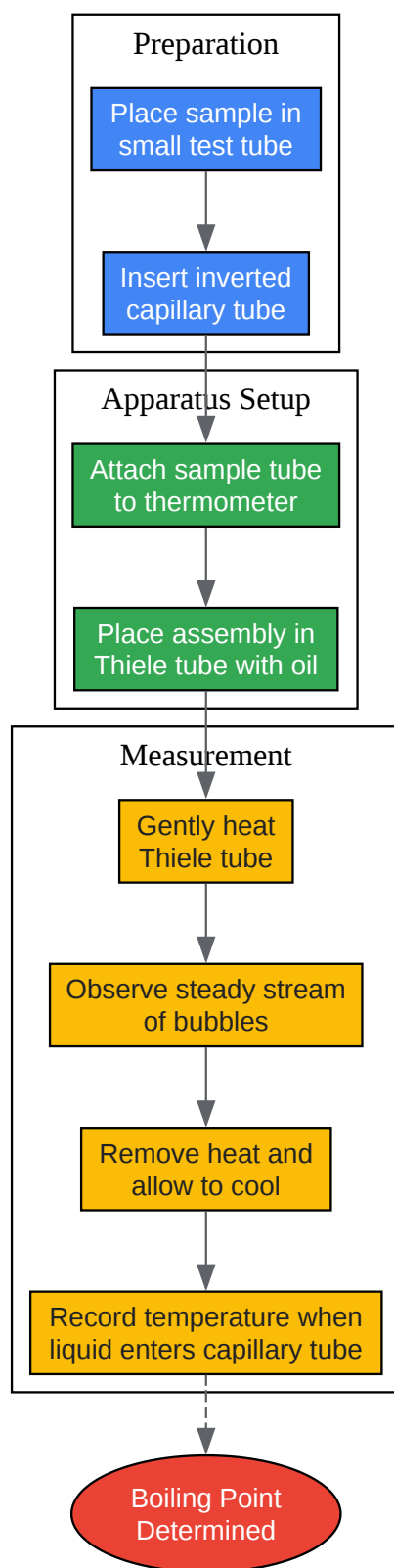
The density of a liquid is typically determined using a pycnometer or a hydrometer.

- **Pycnometer Method:**
 - The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately measured.
 - The pycnometer is filled with **Pentafluoroiodoethane**, and its mass is measured again.
 - The mass of the **Pentafluoroiodoethane** is determined by subtracting the mass of the empty pycnometer.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The measurement should be conducted at a constant, recorded temperature.
- Hydrometer Method:
 - A sufficient amount of **Pentafluoroiodoethane** is placed in a graduated cylinder.
 - A hydrometer, a calibrated instrument for measuring liquid density, is gently lowered into the liquid until it floats freely.
 - The density is read directly from the scale on the hydrometer at the point where the surface of the liquid meets the stem.

Visualizations

The following diagram illustrates the general workflow for determining the boiling point of a substance using the Thiele tube method.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of Pentafluoroiodoethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347087#physical-properties-of-pentafluoroiodoethane-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com